

"1-(2-Hydroxy-5-phenylphenyl)ethan-1-one" basic properties

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Compound of Interest

Compound Name: 1-(2-Hydroxy-5-phenylphenyl)ethan-1-one

CAS No.: 14031-80-2

Cat. No.: B3339975

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Technical Whitepaper: **1-(2-Hydroxy-5-phenylphenyl)ethan-1-one** as a Core Synthon in Advanced Organic Frameworks

Executive Summary

In the landscape of advanced organic synthesis and drug development, bifunctional building blocks dictate the efficiency of complex molecular architectures. **1-(2-Hydroxy-5-phenylphenyl)ethan-1-one** (CAS: 14031-80-2)—commonly referred to as 2-hydroxy-5-phenylacetophenone or 1-(4-hydroxy-[1,1'-biphenyl]-3-yl)ethan-1-one—is a highly versatile ortho-hydroxy ketone[1],[2]. By possessing both a nucleophilic phenolic hydroxyl group and an electrophilic/enolizable ketone moiety, this compound serves as a critical intermediate. It is predominantly utilized in the synthesis of aromatic diol esters via Baeyer-Villiger oxidation and in the construction of biologically active flavonoids (chroman-4-ones)[3],[4].

Part 1: Quantitative Physicochemical Profiling

To establish a baseline for synthetic planning, the physical and safety parameters of **1-(2-Hydroxy-5-phenylphenyl)ethan-1-one** are summarized below[1],[2].

Table 1: Physicochemical Specifications

Property	Value
IUPAC Name	1-(2-Hydroxy-5-phenylphenyl)ethan-1-one
Synonyms	2-Hydroxy-5-phenylacetophenone; 1-(4-hydroxy-[1,1'-biphenyl]-3-yl)ethanone
CAS Registry Number	14031-80-2
Molecular Formula	C ₁₄ H ₁₂ O ₂
Molecular Weight	212.25 g/mol
Physical Form	Solid
InChI Key	UJXPBWSJJVPTTJ-UHFFFAOYSA-N
Commercial Purity	≥95%

Table 2: GHS Safety & Handling Data

Hazard Class	Specification
Signal Word	Warning
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Skin irritation), H319 (Eye irritation), H335 (Respiratory irritation)
Precautionary Codes	P261, P280, P305+P351+P338
Storage Conditions	Sealed in a dry environment at room temperature

Part 2: Core Synthetic Genesis (Fries Rearrangement)

The primary industrial and laboratory route to synthesize **1-(2-Hydroxy-5-phenylphenyl)ethan-1-one** is the Fries rearrangement of 4-acetoxybiphenyl (4-phenylphenyl

acetate)[3],[5].

Mechanistic Pathway



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Figure 1: Mechanistic pathway of the Fries rearrangement under thermodynamic control.

Protocol 1: Thermodynamic Fries Rearrangement

Designed for self-validation and high regioselectivity.

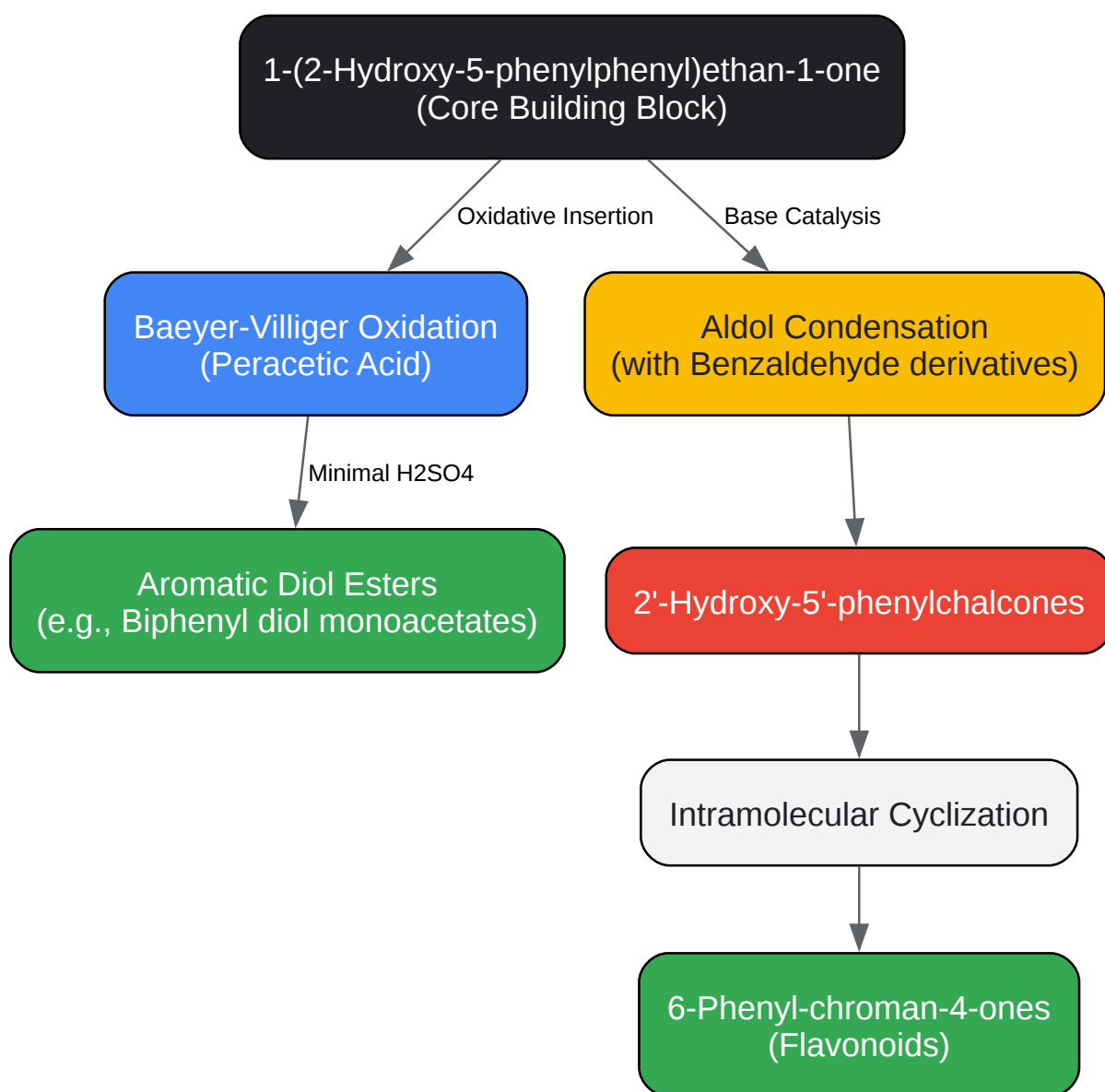
- **Lewis Acid Complexation:** In a moisture-free reaction vessel, combine 1 equivalent of 4-acetoxybiphenyl with 1.2–1.5 equivalents of anhydrous aluminum chloride (AlCl_3).
 - **Causality:** AlCl_3 acts as a powerful Lewis acid, coordinating with the ester's carbonyl oxygen. This weakens the acyl-oxygen bond, prompting the generation of a highly reactive acylium ion and an aluminum phenoxide intermediate[5].
- **Thermal Isomerization:** Heat the neat mixture (or utilize a high-boiling solvent such as tetrachloroethane) to 120–140°C for 2–4 hours.
 - **Causality:** Temperature is the regiocontrol switch. While low temperatures favor the kinetically controlled para-product, elevated temperatures (120–140°C) drive the reaction toward the thermodynamically stable ortho-product. The stability is locked in by the formation of a robust, six-membered chelated aluminum complex between the newly migrated ketone and the adjacent phenoxide oxygen[5].
- **Quenching and Phase Separation:** Cool the reaction mixture to 0°C and carefully quench with ice-cold 1M HCl. Extract the aqueous layer with ethyl acetate.
 - **Causality:** The acidic quench hydrolyzes the aluminum chelate, liberating the free ortho-hydroxy ketone and solubilizing the aluminum salts into the aqueous waste stream.

- Self-Validation (QC): Spot the purified product on a TLC plate and spray with a 1% FeCl_3 solution.
 - Validation Mechanic: The starting material (an ester) will not react. The successful formation of **1-(2-Hydroxy-5-phenylphenyl)ethan-1-one** yields a deep purple/green spot, confirming the presence of a phenolic -OH group hydrogen-bonded to a carbonyl. Expected yield is approximately 46–48%^[5].

Part 3: Downstream Application Workflows

Once synthesized, the unique ortho-hydroxy ketone motif allows the molecule to act as a precursor for two major classes of compounds: aromatic diols (via Baeyer-Villiger oxidation) and flavonoids (via Aldol condensation/cyclization)^{[3],[4]}.

Application Reaction Network



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Figure 2: Primary synthetic workflows utilizing the core acetophenone derivative.

Protocol 2: Synthesis of 6-Phenyl-chroman-4-ones (Flavonoid Frameworks)

A tandem condensation-cyclization methodology.

- Base-Catalyzed Aldol Condensation: Dissolve **1-(2-Hydroxy-5-phenylphenyl)ethan-1-one** (1 eq) and a substituted benzaldehyde (1.1 eq) in ethanol. Slowly add a 40% aqueous potassium hydroxide (KOH) solution at room temperature.
 - Causality: The strong base deprotonates the α -carbon of the acetophenone, generating a nucleophilic enolate. This enolate attacks the electrophilic carbonyl of the benzaldehyde. Subsequent base-catalyzed dehydration yields a highly conjugated α,β -unsaturated ketone known as a 2'-hydroxy-5'-phenylchalcone[4].
- Intramolecular Cyclization: Heat the reaction mixture to reflux (or maintain in ethanol/acetone) for approximately 10 hours.
 - Causality: Under prolonged basic conditions, the ortho-hydroxyl group undergoes an intramolecular Michael-type addition into the α,β -unsaturated system of the chalcone. This closes the oxygen heterocycle, forming the chroman-4-one (flavanone) core[4].
- Self-Validation (QC): Monitor the reaction via UV-Vis spectroscopy.
 - Validation Mechanic: The intermediate chalcone exhibits a strong, broad absorption band at 340–360 nm due to extended π -conjugation. As the cyclization proceeds and the ring closes, this conjugation is broken. The successful formation of the chroman-4-one is validated by the disappearance of the 350 nm band and the emergence of a sharp peak at 280–320 nm.

References

- Handbook of Hydroxyacetophenones: Preparation and Physical Properties Source: Springer (via ethernet.edu.et) URL:[[Link](#)]
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